

Environmental Fate and Transport of Di-o-cresyl Phosphate: A Technical Guide

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Compound of Interest

Compound Name: *Di-o-cresyl phosphate*

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Introduction

Di-o-cresyl phosphate (DOCP) is an organophosphate ester, a diester metabolite of the neurotoxic compound tri-o-cresyl phosphate (TOCP). Organophosphate esters are a class of compounds widely used as flame retardants, plasticizers, and additives in industrial and consumer products.[1] The environmental presence of these compounds is of increasing concern due to their potential for persistence, bioaccumulation, and toxicity. The ortho-isomers of cresyl phosphates, in particular, are known for their neurotoxic effects, specifically organophosphate-induced delayed neuropathy (OPIDN).[2] Understanding the environmental fate and transport of DOCP is crucial for assessing its ecological risks and potential for human exposure.

This technical guide provides a comprehensive overview of the current knowledge on the environmental behavior of **Di-o-cresyl phosphate**, leveraging data from its parent compound, TOCP, and other tricresyl phosphate (TCP) isomers where direct data for DOCP is limited.

Physical and Chemical Properties

The environmental partitioning and mobility of a chemical are largely governed by its physical and chemical properties. While experimental data specifically for **Di-o-cresyl phosphate** is scarce, the properties of the closely related tri-o-cresyl phosphate and other tricresyl phosphate mixtures provide valuable insights. Organophosphate triesters are generally characterized by

low water solubility and a preference for partitioning into organic phases, such as soil organic matter and lipids in organisms.[3] Di-aryl phosphates, like DOCP, are expected to have higher water solubility compared to their tri-aryl counterparts.[2]

Property	Di-o-cresyl phosphate (C ₁₄ H ₁₅ O ₄ P)	Tri-o-cresyl phosphate (C ₂₁ H ₂₁ O ₄ P)	Cresyl diphenyl phosphate (CDPP)	Source
Molecular Weight (g/mol)	278.24	368.37	340.3	ChemScene, PubChem
LogP (Octanol-Water Partition Coefficient)	3.86 (calculated)	~5.11	4.51	ChemScene, PubChem
Water Solubility (mg/L at 25°C)	Data not available	"sparingly soluble"	2.4	[4],[5]
Vapor Pressure (Pa at 25°C)	Data not available	~1.6 x 10 ⁻⁵	3.3 x 10 ⁻⁵	[6]
Henry's Law Constant (Pa m ³ /mol)	Data not available	Data not available	0.0047 (calculated)	[6]

Environmental Fate

The fate of **Di-o-cresyl phosphate** in the environment is determined by a combination of transport and transformation processes, including degradation, partitioning, and bioaccumulation.

Degradation

Degradation processes are critical in reducing the concentration and persistence of DOCP in the environment. These can be broadly categorized into abiotic and biotic pathways.

Hydrolysis: The primary abiotic degradation pathway for organophosphate esters in aquatic environments is hydrolysis. The rate of hydrolysis is pH-dependent, generally increasing under

alkaline conditions.[7] For tricresyl phosphates, the neutral hydrolysis half-life at pH 7 and 25°C is estimated to be around one month.[7] The hydrolysis of tri-aryl phosphates leads to the formation of di-aryl and mono-aryl phosphate esters.[2] Therefore, TOCP can hydrolyze to form DOCP. The diaryl phosphate degradation products, like DOCP, appear to be more resistant to further abiotic hydrolysis.[2]

Compound	Condition	Half-life	Source
Tricresyl phosphate (TCP)	pH 7, 25°C	~1 month	[7]
Tri-m-cresyl phosphate	pH 7, 25°C	1.8 years (estimated)	[8]
Tri-p-cresyl phosphate	pH 7, 27°C	319 days (estimated)	[9]

Photodegradation: Direct photodegradation of tricresyl phosphates in water is not expected to be a significant process as they do not absorb UV light at wavelengths greater than 290 nm.[9] However, in the atmosphere, vapor-phase TCP can be degraded by reaction with photochemically produced hydroxyl radicals, with an estimated half-life of about 26 hours.[7]

Biodegradation is a major pathway for the removal of tricresyl phosphates from the environment. Studies have shown that TCP is readily biodegradable in sewage sludge, with a half-life of approximately 7.5 hours, and can be up to 99% degraded within 24 hours.[7] In river water, TCP is almost completely degraded within 5 days, with the ortho isomer degrading slightly faster than the meta and para isomers.[7]

The biodegradation of tri-aryl phosphates typically proceeds through hydrolysis, mediated by microbial enzymes, to form diaryl phosphates and the corresponding phenol.[10] A novel microbial consortium has been shown to quickly degrade tri-o-cresyl phosphate, along with its meta and para isomers, within 12 to 36 hours.[11] The primary metabolites of TOCP in mammals include **di-o-cresyl phosphate**, o-cresol, and o-hydroxybenzoic acid.[12]

Compound	Environment	Half-life	Source
Tricresyl phosphate (TCP)	Sewage sludge	7.5 hours	[7]
Tri-p-cresyl phosphate	Activated sludge	7.5 hours	[13]
Tri-m-cresyl phosphate	River sediment (25°C)	10.1 days	PubChem
Tri-o-cresyl phosphate	River water	Degraded faster than m- and p- isomers	[7]

A proposed biotic degradation pathway for Tri-o-cresyl phosphate (TOCP) leading to **Di-o-cresyl phosphate** (DOCP) and further breakdown products is illustrated below.

Biotic degradation pathway of TOCP.

Transport and Partitioning

The movement of DOCP between different environmental compartments (air, water, soil, and sediment) is dictated by its physical and chemical properties.

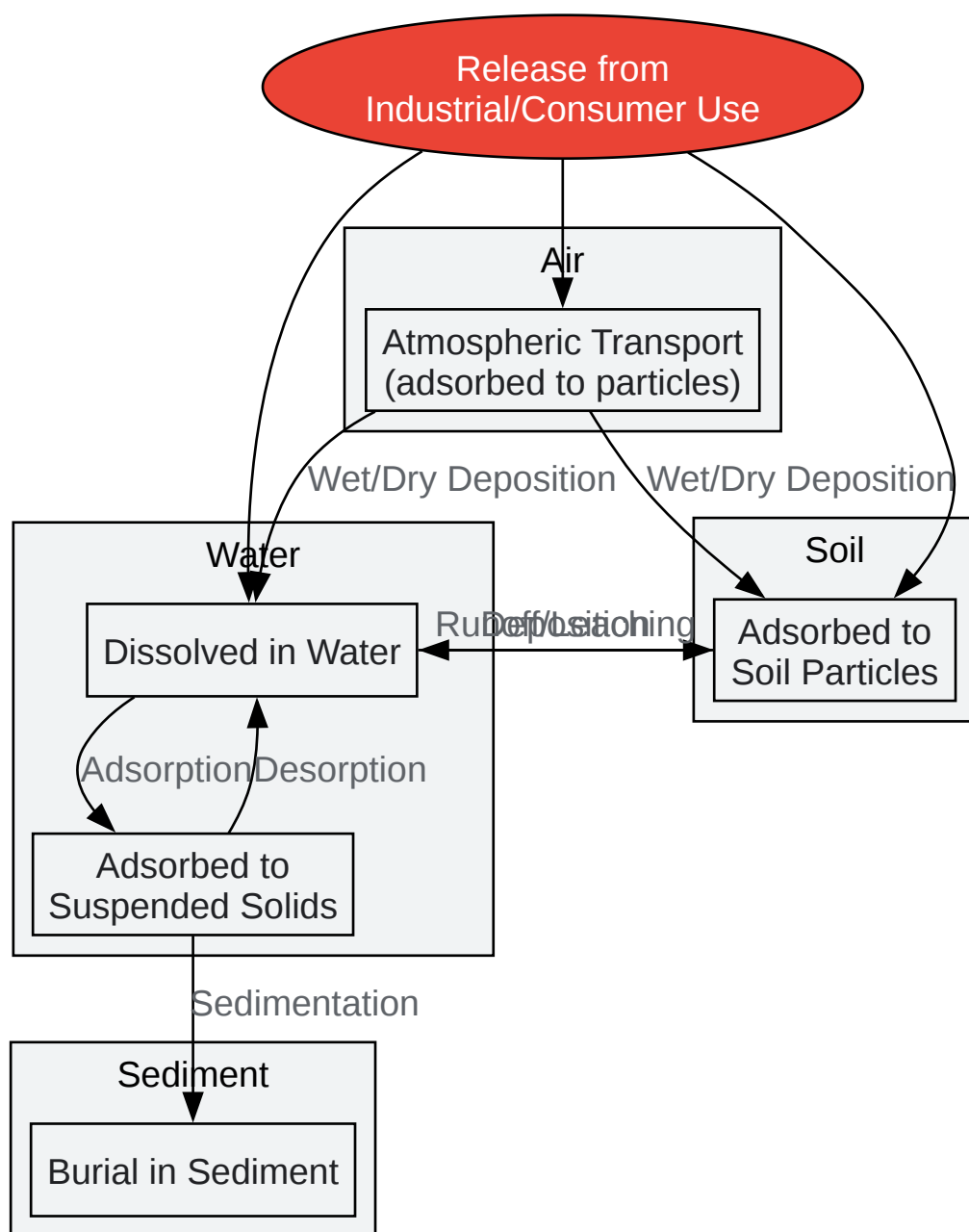
Soil and Sediment: Due to their lipophilicity (high LogP), tricresyl phosphates are expected to adsorb strongly to soil and sediment, making them relatively immobile in these compartments. [7] The organic carbon-water partition coefficient (Koc) is a key parameter for predicting this behavior. For TCP, the Koc is estimated to be high, indicating a strong affinity for the organic fraction of soil and sediment.[14] The adsorption coefficient of TCP on marine sediment has been measured to be 420.[15] This strong adsorption means that leaching into groundwater is not expected to be a significant transport pathway.[7]

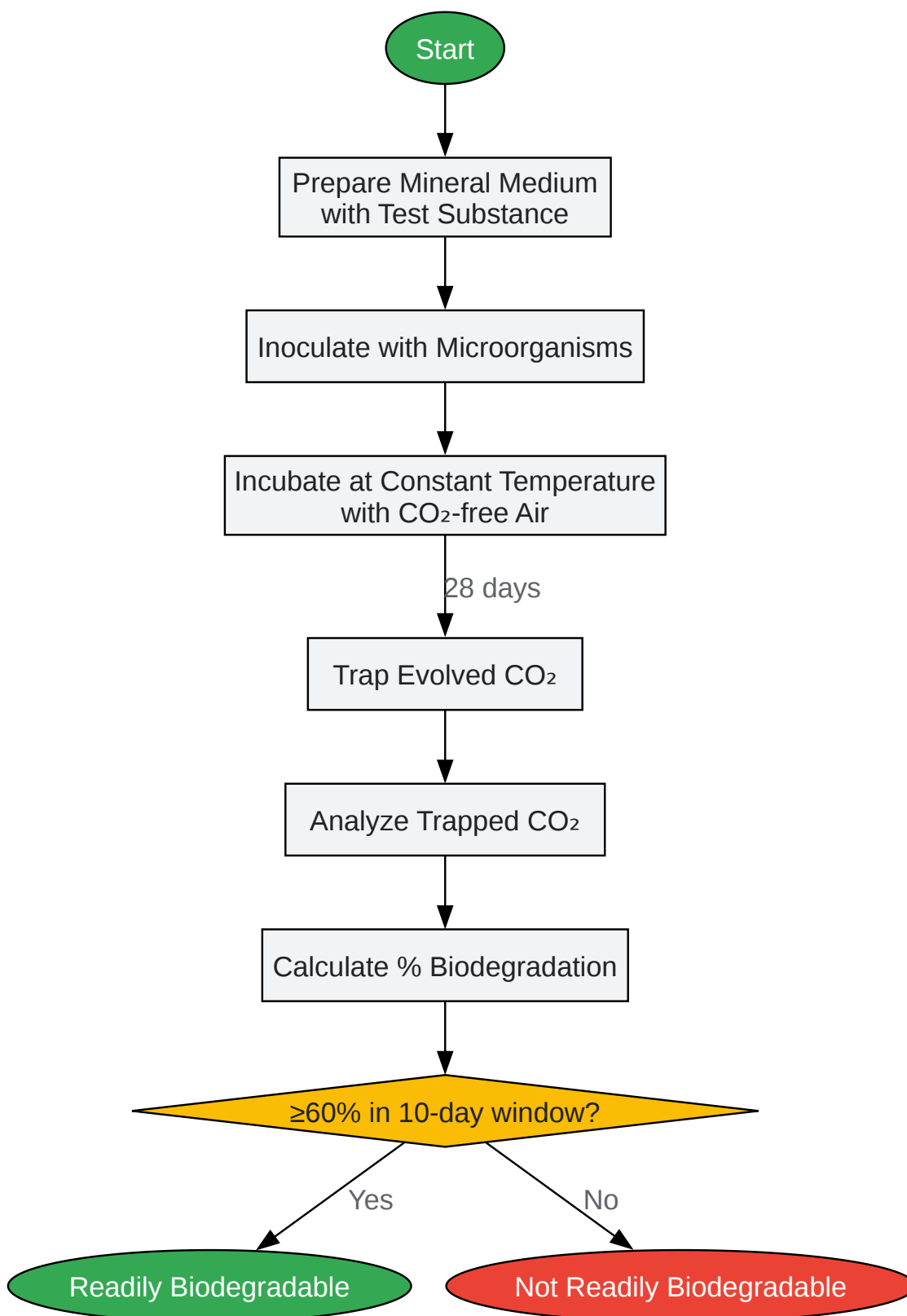
Parameter	Value	Source
Soil Adsorption Coefficient (Koc) for TCP	4,720 L/kg (calculated)	[14]
Adsorption Coefficient on Marine Sediment for TCP	420	[15]

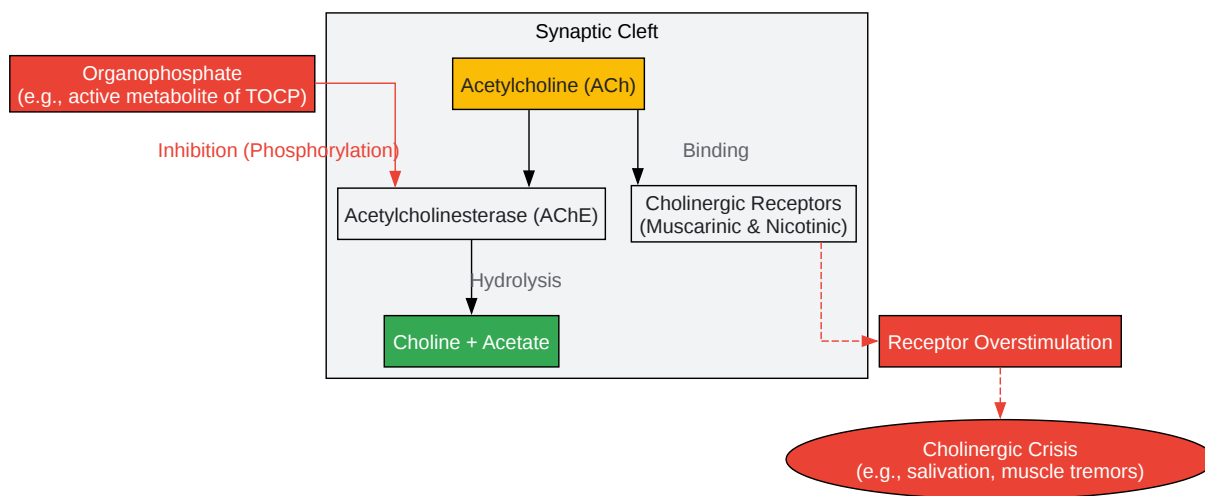
Water: While having low water solubility, DOCP and other cresyl phosphates can be released into aquatic environments.^[2] In the water column, they are likely to partition to suspended solids and eventually settle into the sediment.^[7]

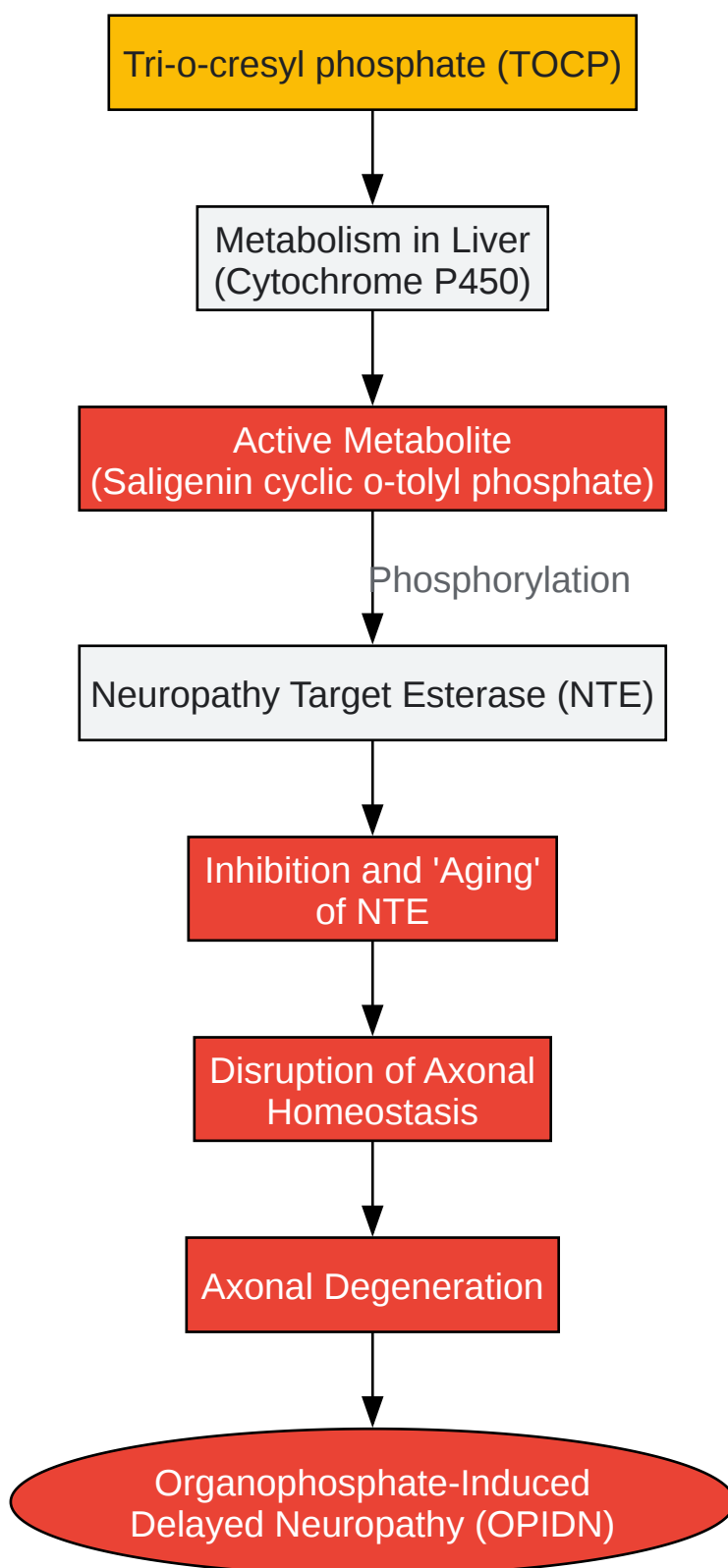
Air: The relatively low vapor pressure of tricresyl phosphates suggests that volatilization from water and soil surfaces is not a major transport process.^[4] However, they can be released to the atmosphere and undergo long-range transport adsorbed to particulate matter.^[2]

The following diagram illustrates the key environmental transport and partitioning processes for **Di-o-cresyl phosphate**.









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